

# Application Notes and Protocols for Ncs-MP-noda Based PET Imaging Studies

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## Compound of Interest

Compound Name: Ncs-MP-noda

Cat. No.: B15602940

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These application notes provide a comprehensive guide to the experimental design of Positron Emission Tomography (PET) imaging studies using the bifunctional chelator **Ncs-MP-noda**. This document outlines the necessary protocols for conjugation, radiolabeling, quality control, and in vitro and in vivo evaluations of **Ncs-MP-noda**-based radiopharmaceuticals.

## Introduction to Ncs-MP-noda for PET Imaging

**Ncs-MP-noda** (1,4,7-triazacyclononane-1,4-diacetate-7-(p-isothiocyanatobenzyl)-N-methyl-p-aminobenzyl) is a versatile bifunctional chelator designed for the stable coordination of radionuclides for PET imaging. Its isothiocyanate (-NCS) group allows for covalent conjugation to primary amines on biomolecules such as peptides and antibodies. A key feature of **Ncs-MP-noda** is its ability to be radiolabeled with Fluorine-18 via an aluminum fluoride ( $[^{18}\text{F}]\text{AlF}$ ) complex, offering a convenient and efficient aqueous labeling method. This approach avoids the often harsh conditions required for direct radiofluorination, making it suitable for sensitive biomolecules.

The general workflow for developing an **Ncs-MP-noda** based PET tracer involves the conjugation of **Ncs-MP-noda** to a targeting molecule, followed by radiolabeling with  $[^{18}\text{F}]\text{AlF}$ ,

purification, and subsequent in vitro and in vivo evaluation.

## Experimental Protocols

### Conjugation of Ncs-MP-noda to Peptides and Antibodies

Objective: To covalently link the **Ncs-MP-noda** chelator to a targeting biomolecule (e.g., a peptide containing a lysine residue or an antibody).

Materials:

- **Ncs-MP-noda**
- Targeting peptide or antibody
- Conjugation Buffer: 0.1 M sodium bicarbonate buffer, pH 8.5-9.0
- DMSO (anhydrous)
- PD-10 desalting columns or equivalent size-exclusion chromatography (SEC) system
- Lyophilizer (optional)

Protocol for Peptide Conjugation:

- Dissolve the targeting peptide in the conjugation buffer to a final concentration of 1-5 mg/mL.
- Dissolve **Ncs-MP-noda** in DMSO to a concentration of 10 mg/mL.
- Add a 2-5 molar excess of the **Ncs-MP-noda** solution to the peptide solution. The final DMSO concentration should not exceed 10% (v/v).
- Incubate the reaction mixture for 2-4 hours at room temperature with gentle stirring.
- Purify the **Ncs-MP-noda**-peptide conjugate using a PD-10 desalting column or SEC, eluting with deionized water or a suitable buffer (e.g., 0.1 M ammonium acetate).
- Collect the fractions containing the conjugate, which typically elute first.

- Confirm the identity and purity of the conjugate by mass spectrometry and HPLC.
- Lyophilize the purified conjugate for long-term storage.

Protocol for Antibody Conjugation:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Prepare the antibody in the conjugation buffer at a concentration of 2-10 mg/mL.
- Dissolve **Ncs-MP-noda** in DMSO to a concentration of 10 mg/mL.
- Add a 10-20 molar excess of the **Ncs-MP-noda** solution to the antibody solution.
- Incubate the reaction mixture for 4-16 hours at 4°C with gentle agitation.
- Remove the unreacted **Ncs-MP-noda** by dialysis against PBS or using a centrifugal filter with an appropriate molecular weight cutoff (e.g., 30 kDa).
- Determine the number of chelators per antibody molecule using methods such as MALDI-TOF mass spectrometry or by radiolabeling with a known amount of a suitable radiometal and measuring the specific activity.
- Store the **Ncs-MP-noda**-antibody conjugate at 4°C or -20°C.

## Radiolabeling with [<sup>18</sup>F]Aluminum Fluoride ([<sup>18</sup>F]AlF)

Objective: To radiolabel the **Ncs-MP-noda**-conjugate with Fluorine-18.

Materials:

- **Ncs-MP-noda**-conjugate
- [<sup>18</sup>F]Fluoride in water (from cyclotron)
- Aluminum chloride (AlCl<sub>3</sub>) solution (2 mM in 0.1 M sodium acetate buffer, pH 4.0)
- Labeling Buffer: 0.1 M sodium acetate or ammonium acetate buffer, pH 4.0-5.5
- Ethanol

- SPE cartridge (e.g., C18 Sep-Pak) for purification
- Radio-TLC or radio-HPLC for quality control

#### Protocol:

- In a shielded vial, add 10-100 µg of the **Ncs-MP-noda**-conjugate.
- Add 100-500 µL of the labeling buffer.
- To a separate vial containing the aqueous [ $^{18}\text{F}$ ]Fluoride (10-100 mCi, 370-3700 MBq), add 2 µL of the  $\text{AlCl}_3$  solution.
- Transfer the [ $^{18}\text{F}$ ]AlF mixture to the vial containing the **Ncs-MP-noda**-conjugate.
- Add ethanol to the reaction mixture to a final concentration of 10-50% (v/v).
- Heat the reaction mixture at 80-100°C for 15 minutes.
- Cool the reaction mixture to room temperature.
- Purify the [ $^{18}\text{F}$ ]AlF-**Ncs-MP-noda**-conjugate using a pre-conditioned C18 Sep-Pak cartridge. Wash with water to remove unreacted [ $^{18}\text{F}$ ]fluoride and elute the radiolabeled product with ethanol or an ethanol/water mixture.
- Evaporate the ethanol under a stream of nitrogen and formulate the final product in sterile saline for injection.

## Quality Control of the Radiotracer

Objective: To ensure the radiochemical purity, identity, and stability of the final radiotracer.

#### Procedures:

- Radiochemical Purity: Determine by radio-TLC (e.g., silica gel plate with a mobile phase of 0.1 M citrate buffer, pH 4.5) or radio-HPLC (e.g., C18 column with a gradient of water and acetonitrile containing 0.1% TFA). The radiochemical purity should typically be >95%.

- **Molar Activity:** Calculated by dividing the total radioactivity by the total amount of the conjugate (in moles).
- **Stability:** Incubate the radiotracer in human serum at 37°C and analyze its stability at different time points (e.g., 30, 60, 120 minutes) by radio-HPLC.
- **Sterility and Endotoxin Testing:** Perform standard tests to ensure the product is sterile and free of pyrogens for in vivo use.

## In Vitro Cell Uptake and Binding Assays

**Objective:** To evaluate the specific binding and internalization of the radiotracer in target-expressing cells.

**Materials:**

- Target-positive and target-negative cell lines
- Cell culture medium and supplements
- Binding Buffer: PBS with 1% BSA
- Lysis Buffer: e.g., 1 M NaOH
- Gamma counter

**Protocol:**

- Seed cells in 24-well plates and allow them to attach overnight.
- Wash the cells with cold binding buffer.
- Add the radiotracer (e.g., 0.1-1  $\mu\text{Ci}/\text{well}$ ) to each well. For blocking experiments, add a 100-fold molar excess of the non-radiolabeled conjugate 15 minutes prior to adding the radiotracer.
- Incubate at 37°C for various time points (e.g., 15, 30, 60, 120 minutes).

- To stop the uptake, aspirate the medium and wash the cells three times with ice-cold binding buffer.
- Lyse the cells with lysis buffer.
- Measure the radioactivity in the cell lysate using a gamma counter.
- Determine the protein concentration in each well to normalize the radioactivity (counts per minute per microgram of protein).

## In Vivo PET Imaging and Biodistribution Studies

Objective: To assess the pharmacokinetics, tumor targeting, and in vivo stability of the radiotracer in an animal model.

Materials:

- Tumor-bearing animal model (e.g., mice with xenografts of target-positive and target-negative tumors)
- Anesthesia (e.g., isoflurane)
- PET/CT scanner
- Gamma counter

Protocol:

- Anesthetize the tumor-bearing animal.
- Inject 100-200  $\mu\text{Ci}$  (3.7-7.4 MBq) of the radiotracer intravenously via the tail vein.
- Acquire dynamic or static PET scans at various time points post-injection (e.g., 30, 60, 120, 240 minutes).
- For biodistribution studies, euthanize the animals at the desired time points.
- Dissect major organs and tumors, weigh them, and measure the radioactivity in each sample using a gamma counter.

- Calculate the tracer uptake as the percentage of the injected dose per gram of tissue (%ID/g).

## Data Presentation

Quantitative data from the experimental procedures should be summarized in clear and concise tables for easy comparison.

Table 1: Radiosynthesis and Quality Control of [<sup>18</sup>F]AIF-**Ncs-MP-noda**-Conjugates

| Parameter                               | [ <sup>18</sup> F]AIF- <b>Ncs-MP-noda</b> -RGD[5][6][7] | [ <sup>18</sup> F]AIF- <b>Ncs-MP-noda</b> -Exendin-4[8][9][10][11] |
|-----------------------------------------|---------------------------------------------------------|--------------------------------------------------------------------|
| Radiochemical Yield (decay-corrected)   | 50-70%                                                  | 35-60%                                                             |
| Radiochemical Purity                    | >98%                                                    | >98%                                                               |
| Molar Activity (GBq/μmol)               | 15-50                                                   | 20-60                                                              |
| Synthesis Time (including purification) | 30-40 min                                               | 35-45 min                                                          |

Table 2: In Vitro Cell Uptake of [<sup>18</sup>F]AIF-**Ncs-MP-noda**-Conjugates (% added dose/mg protein at 60 min)

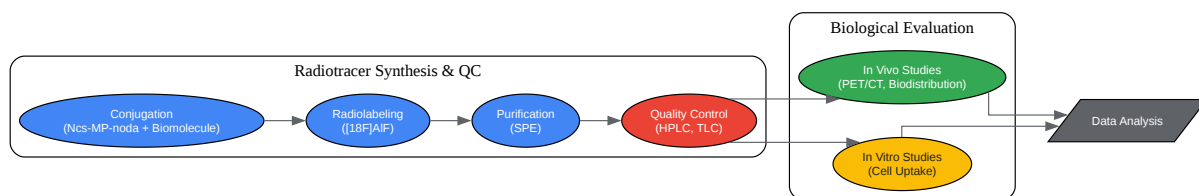
| Cell Line                                     | [ <sup>18</sup> F]AIF- <b>Ncs-MP-noda</b> -RGD | [ <sup>18</sup> F]AIF- <b>Ncs-MP-noda</b> -Exendin-4 |
|-----------------------------------------------|------------------------------------------------|------------------------------------------------------|
| Target-Positive (e.g., U87MG - Integrin αvβ3) | 8.5 ± 1.2                                      | N/A                                                  |
| Target-Positive (e.g., INS-1 - GLP-1R)        | N/A                                            | 12.3 ± 2.1                                           |
| Target-Negative (e.g., MCF-7)                 | 1.2 ± 0.3                                      | 1.5 ± 0.4                                            |
| Target-Positive + Blocking                    | 1.5 ± 0.4                                      | 2.1 ± 0.5                                            |

Table 3: In Vivo Biodistribution of [<sup>18</sup>F]AIF-Ncs-MP-noda-Conjugates in Tumor-Bearing Mice at 1-hour post-injection (%ID/g)

| Organ                   | [ <sup>18</sup> F]AIF-Ncs-MP-noda-RGD[5][6][12] | [ <sup>18</sup> F]AIF-Ncs-MP-noda-Exendin-4[9][11][13] |
|-------------------------|-------------------------------------------------|--------------------------------------------------------|
| Blood                   | 0.8 ± 0.2                                       | 0.5 ± 0.1                                              |
| Heart                   | 0.5 ± 0.1                                       | 0.4 ± 0.1                                              |
| Lung                    | 1.2 ± 0.3                                       | 1.5 ± 0.4                                              |
| Liver                   | 2.5 ± 0.6                                       | 1.8 ± 0.5                                              |
| Spleen                  | 1.0 ± 0.2                                       | 0.8 ± 0.2                                              |
| Kidneys                 | 15.2 ± 3.5                                      | 25.6 ± 5.8                                             |
| Muscle                  | 0.4 ± 0.1                                       | 0.3 ± 0.1                                              |
| Bone                    | 1.1 ± 0.3                                       | 0.9 ± 0.2                                              |
| Tumor (Target-Positive) | 4.5 ± 0.8                                       | 6.2 ± 1.1                                              |
| Tumor (Target-Negative) | 1.0 ± 0.3                                       | 1.2 ± 0.3                                              |

## Visualization of Workflows and Signaling Pathways

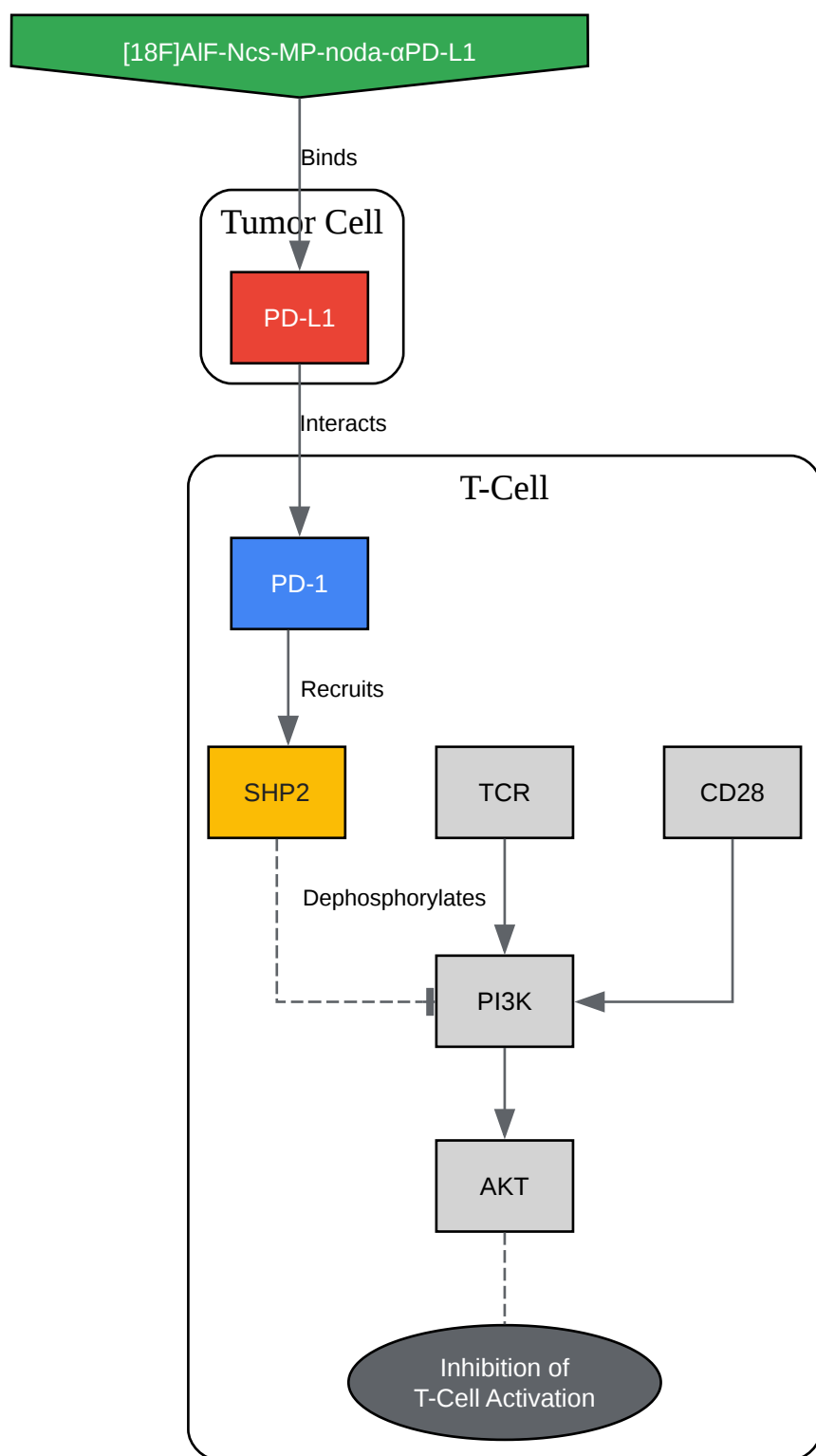
### Experimental Workflow



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Caption: General experimental workflow for **Ncs-MP-noda** based PET imaging.

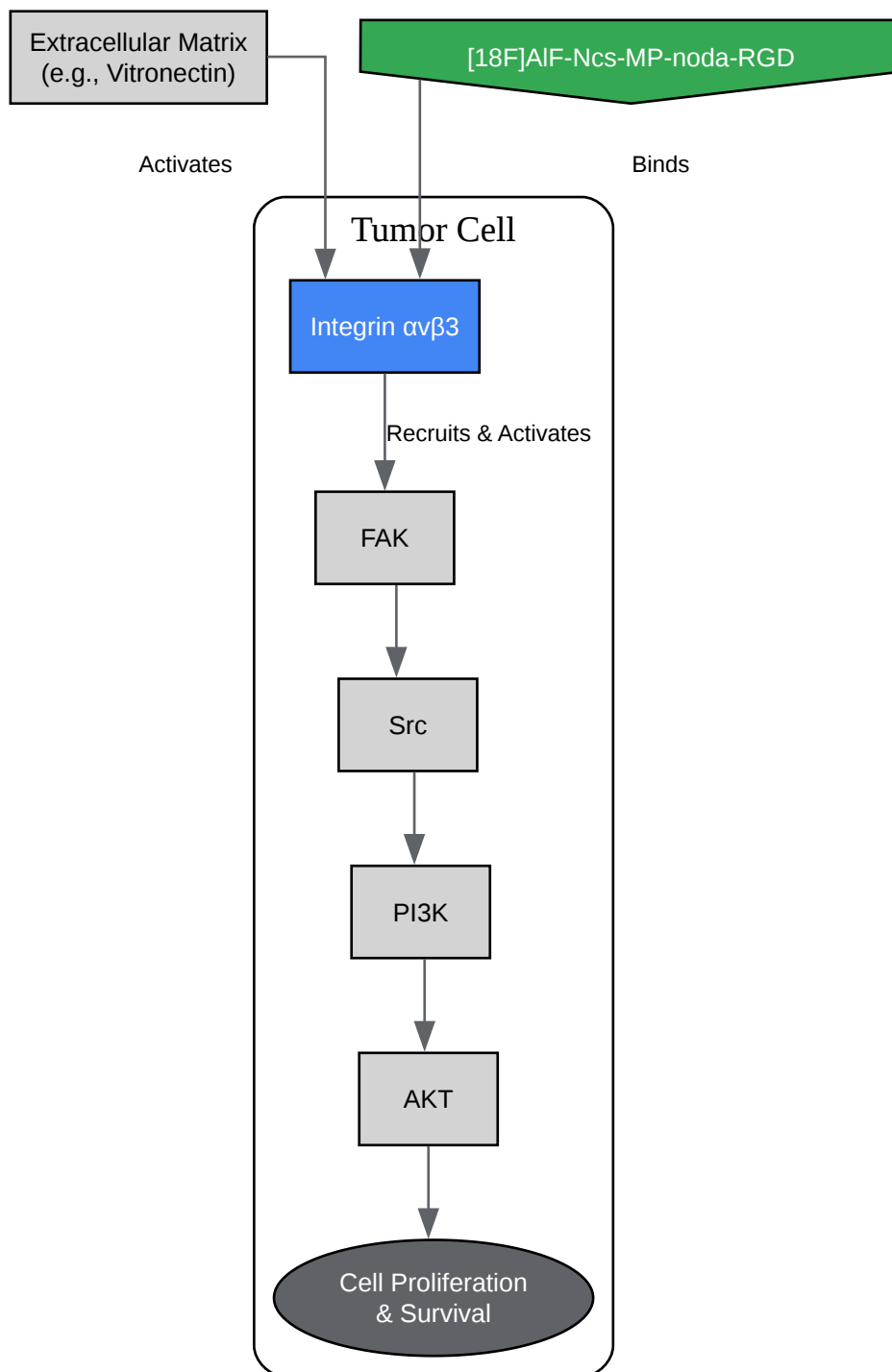
## PD-L1 Signaling Pathway



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Caption: **Ncs-MP-noda** tracer targeting the PD-L1/PD-1 immune checkpoint.

## Integrin Signaling Pathway



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Caption: **Ncs-MP-noda** tracer targeting integrin  $\alpha\beta 3$  in angiogenesis.

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